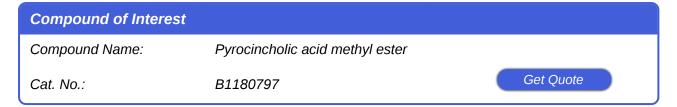


Pyrocincholic Acid Methyl Ester: A Technical Review of Its Potential Pharmacological Properties

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Introduction

Pyrocincholic acid methyl ester is a triterpenoid compound that has garnered interest within the scientific community for its potential therapeutic applications. As a derivative of pyrocincholic acid, a natural product isolated from plants of the Nauclea genus, particularly Nauclea officinalis, this methyl ester is being explored for its anti-inflammatory, anticancer, and antiviral properties.[1] This technical guide provides a comprehensive review of the available literature on pyrocincholic acid methyl ester and its related compounds, with a focus on its chemical properties, potential biological activities, and the experimental methodologies used in its investigation. While specific quantitative data and detailed protocols for the methyl ester are limited in publicly available research, this review extrapolates from studies on its parent compounds and glycoside derivatives to provide a foundational understanding for future research and development.

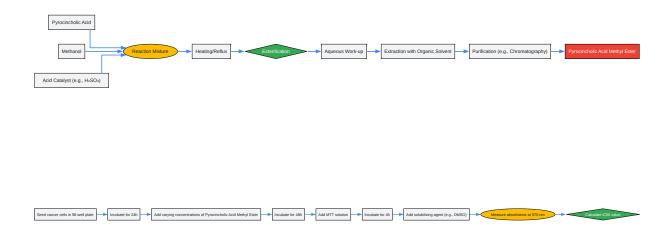
Chemical Properties and Synthesis

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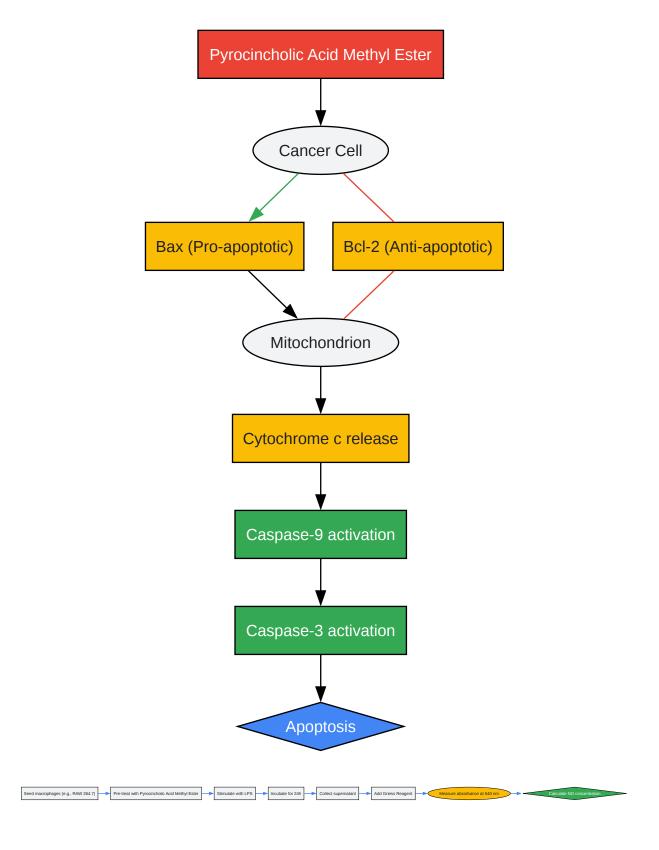


Property	Value
CAS Number	107160-24-7
Molecular Formula	С30Н48О3
Molecular Weight	456.7 g/mol

The synthesis of **pyrocincholic acid methyl ester** typically involves the esterification of pyrocincholic acid. While specific protocols for this exact compound are not detailed in the available literature, a general experimental workflow for the synthesis of methyl esters from carboxylic acids is presented below.











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